

Rehmaionoside B stereochemistry isomers

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Compound Focus: Rehmaionoside B

CAS No.: 104056-83-9

Cat. No.: S640531

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Compound Overview

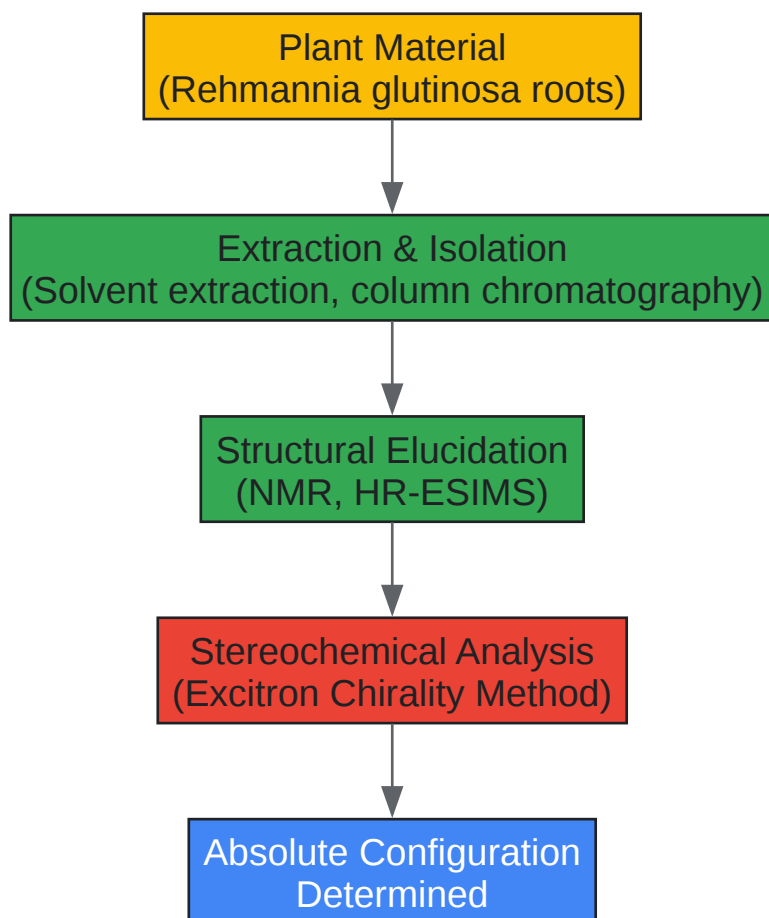
Rehmaionoside B is a natural product isolated from the roots of the medicinal plant *Rehmannia glutinosa* and is classified as an **ionone glucoside** [1]. Its core structure consists of a C19 aglycone moiety conjugated to a glucose sugar unit.

The table below summarizes its basic identifying characteristics:

Property	Description
Molecular Formula	C~19~H~34~O~8~ [2] [3]
Classification	Ionone glucoside (a type of terpenoid) [1]
Natural Source	Roots of <i>Rehmannia glutinosa</i> (Rehmanniae Radix) [3] [1]
Key Stereochemical Insight	Its absolute configuration was determined by the exciton chirality method on allylic benzoyl derivatives [1].

Analytical and Isolation Workflow

The isolation and determination of **Rehmaionoside B**'s structure, including its absolute configuration, follows a classic natural product chemistry workflow. The diagram below outlines the key experimental stages.



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Experimental workflow from plant material to absolute configuration.

The specific techniques involved in each stage include:

- **Isolation:** This involves solvent extraction of the dried plant roots, followed by fractionation using techniques like column chromatography and preparative HPLC to purify the individual compound [4] [5].
- **Structural Elucidation:**
 - **High-Resolution Mass Spectrometry (HR-ESIMS):** Used to determine the exact molecular formula [3].
 - **Nuclear Magnetic Resonance (NMR):** 1D (^1H , ^{13}C) and 2D (COSY, HMBC, NOESY) NMR experiments are critical for determining the planar structure and atomic connectivity [5].

- **Stereochemical Analysis:** The **exciton chirality method** is a powerful technique that involves converting the alcohol groups in the molecule into benzoyl esters. The unique way these esters interact with circularly polarized light (CD spectroscopy) allows for the determination of the molecule's absolute three-dimensional structure [1].

Research Context and Gaps

Rehmaionoside B is often studied alongside its isomer, **Rehmaionoside A**, as they share the same molecular formula (C₁₉H₃₄O₈) but differ in their three-dimensional structure [3]. However, the precise details of this difference are not elaborated in the available literature.

For a comprehensive technical guide, the following specific information would be necessary but is not available in the current search results:

- The exact **R/S configuration** of its chiral centers.
- A detailed **comparative table** of physical/chemical properties against Rehmaionoside A.
- **Spectral data** (NMR chemical shifts, CD spectra, optical rotation values).
- Detailed biological activity data related to drug development.

Suggested Research Directions

To obtain the in-depth data required for your whitepaper, I suggest the following actions:

- **Consult Specialized Databases:** Search for the original 1986 paper (J-stage, Article ID: 34-5-2294) cited in these results [1] and other primary literature using platforms like SciFinder or Reaxys, which are more tailored for detailed chemical data.
- **Review Related Metabolomics Studies:** Recent studies on *Rehmannia glutinosa* focus on profiling its complex chemical composition. While they may not detail **Rehmaionoside B**'s stereochemistry, they provide context on its occurrence and role among the plant's numerous constituents [3].
- **Explore Analogous Compounds:** Research on the "rehmaionoside" family (e.g., rehmaionoside C, oxyrehmaionoside B) or related ionone glucosides can provide valuable insights into the general stereochemical trends and analytical approaches in this class of compounds [3] [1].

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References

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